

Application Notes and Protocols for the Quantification of 4-Methoxy-3-nitrobiphenyl

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrobiphenyl

Cat. No.: B103475

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These application notes provide detailed methodologies for the quantitative analysis of **4-Methoxy-3-nitrobiphenyl**, a key intermediate in various chemical syntheses. The following protocols for High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS) are based on established methods for the analysis of related nitroaromatic compounds and can be adapted for specific laboratory requirements.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the routine quantification of **4-Methoxy-3-nitrobiphenyl** in process samples and reaction mixtures.

Experimental Protocol

1. Materials and Reagents

- **4-Methoxy-3-nitrobiphenyl** reference standard (>98% purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Water (HPLC grade or deionized)
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 µm)

2. Instrumentation

- HPLC system equipped with a quaternary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **4-Methoxy-3-nitrobiphenyl** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

4. Sample Preparation

- Accurately weigh the sample containing **4-Methoxy-3-nitrobiphenyl**.
- Dissolve the sample in a known volume of methanol.
- Filter the solution through a 0.45 µm syringe filter prior to injection.

5. Chromatographic Conditions

- Mobile Phase: Isocratic elution with Acetonitrile:Water (70:30, v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.

- Injection Volume: 10 μL .
- UV Detection Wavelength: 254 nm.

6. Data Analysis

- Construct a calibration curve by plotting the peak area of the working standard solutions against their corresponding concentrations.
- Quantify the amount of **4-Methoxy-3-nitrobiphenyl** in the sample by interpolating its peak area from the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

This method offers high sensitivity and selectivity and is ideal for the trace-level quantification of **4-Methoxy-3-nitrobiphenyl** and for its identification in complex matrices.

Experimental Protocol

1. Materials and Reagents

- **4-Methoxy-3-nitrobiphenyl** reference standard (>98% purity)
- Dichloromethane (GC grade)
- Helium (carrier gas, 99.999% purity)
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 μm)

2. Instrumentation

- Gas chromatograph equipped with a split/splitless injector and a mass selective detector.
- Capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μm film thickness, with a 5% phenyl-methylpolysiloxane stationary phase like a DB-5MS).

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **4-Methoxy-3-nitrobiphenyl** reference standard and dissolve it in 10 mL of dichloromethane in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with dichloromethane to achieve concentrations ranging from 0.1 µg/mL to 10 µg/mL.

4. Sample Preparation

- Accurately weigh the sample containing **4-Methoxy-3-nitrobiphenyl**.
- Dissolve the sample in a known volume of dichloromethane.
- Filter the solution through a 0.45 µm syringe filter prior to injection.

5. GC-MS Conditions

- Injector Temperature: 280 °C.
- Injection Mode: Splitless (1 µL injection volume).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp to 280 °C at 15 °C/min.
 - Hold at 280 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM). Monitor characteristic ions of **4-Methoxy-3-nitrobiphenyl** (e.g., m/z 229, 183, 152).

6. Data Analysis

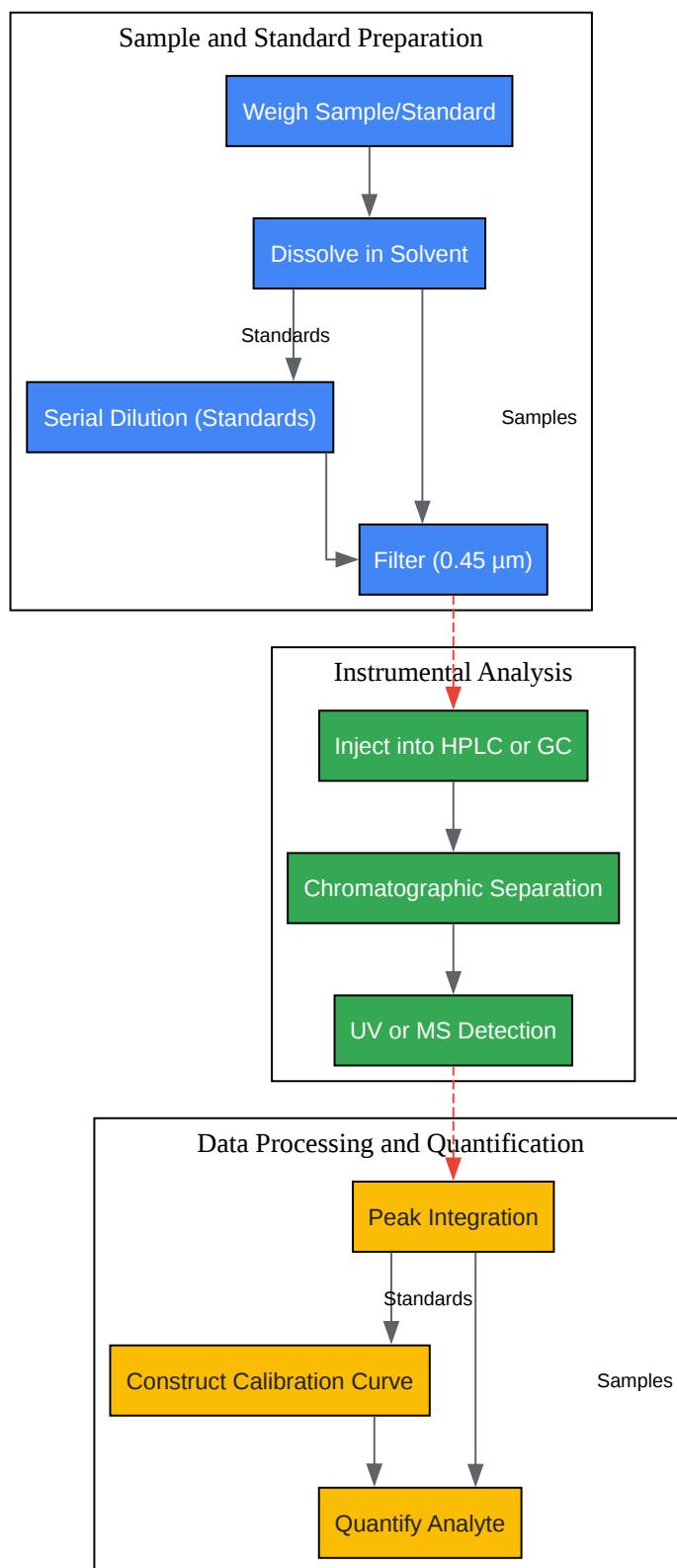
- Construct a calibration curve by plotting the peak area of the selected ion for the working standard solutions against their corresponding concentrations.
- Quantify the amount of **4-Methoxy-3-nitrobiphenyl** in the sample by interpolating its peak area from the calibration curve.

Quantitative Data Summary

The following table summarizes representative quantitative data for the analytical methods described. These values are based on typical performance characteristics for the analysis of nitroaromatic compounds and should be validated in-house.

Parameter	HPLC-UV	GC-MS
**Linearity (R ²) **	> 0.999	> 0.998
Limit of Detection (LOD)	~0.1 µg/mL	~0.01 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL	~0.05 µg/mL
Accuracy (% Recovery)	95 - 105%	90 - 110%
Precision (% RSD)	< 5%	< 10%

Experimental Workflow Diagram

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Caption: General workflow for the quantification of **4-Methoxy-3-nitrobiphenyl**.

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